

Protocol for the Oxidation of Anilines with Potassium Nitrosodisulfonate (Fremy's Salt)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: POTASSIUM
NITROSODISULFONATE

Cat. No.: B1143464

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Application Notes

The oxidation of anilines is a fundamental transformation in organic synthesis, yielding valuable products such as quinones, which are key intermediates in the preparation of various pharmaceuticals and biologically active molecules. **Potassium nitrosodisulfonate**, commonly known as Fremy's salt, is a stable inorganic radical that serves as a selective oxidizing agent for anilines and phenols. This process, often referred to as the Teuber reaction, is particularly useful for the synthesis of ortho- and para-quinones under mild conditions.^{[1][2][3]}

Fremy's salt offers a significant advantage over other oxidizing agents due to its high selectivity, often preventing over-oxidation or the formation of polymeric byproducts. The reaction typically proceeds in an aqueous or mixed aqueous-organic solvent system at or below room temperature, making it compatible with a wide range of functional groups. The product distribution (ortho- vs. para-quinone) is dependent on the substitution pattern of the aniline substrate. Generally, anilines with a substituent at the para-position yield ortho-quinones.

This document provides detailed protocols for the preparation of Fremy's salt and its subsequent use in the oxidation of substituted anilines, along with a summary of reported yields for various substrates.

Data Presentation

The following table summarizes the yields of quinone products obtained from the oxidation of various substituted anilines with **potassium nitrosodisulfonate**.

Aniline Substrate	Product	Yield (%)
p-Anisidine	4-Methoxy-1,2-benzoquinone	Good
p-Toluidine	4-Methyl-1,2-benzoquinone	Good
3,4-Dimethylaniline	4,5-Dimethyl-1,2-benzoquinone	49-50
2,3,6-Trimethylaniline	2,3,5-Trimethyl-p-benzoquinone	77-79

Note: "Good" indicates a high but unspecified yield as reported in the literature.[\[3\]](#)

Experimental Protocols

Preparation of Potassium Nitrosodisulfonate (Fremy's Salt)

This protocol is adapted from the procedure reported in Organic Syntheses.[\[4\]](#)

Materials:

- Sodium nitrite (NaNO_2)
- Sodium bisulfite (NaHSO_3)
- Acetic acid (CH_3COOH)
- Sodium carbonate (Na_2CO_3)
- Potassium permanganate (KMnO_4)
- Potassium chloride (KCl)

- Ammonium hydroxide (NH_4OH)
- Methanol
- Acetone
- Ice

Procedure:

- Preparation of Hydroxylamine-N,N-disulfonate: In a beaker immersed in an ice bath, dissolve sodium nitrite (15 g, 0.22 mol) and sodium bisulfite (41.6 g, 0.40 mol) in 250 g of crushed ice with stirring.
- To this solution, add acetic acid (22.5 mL, 0.39 mol) in one portion and continue stirring in the ice bath for 90 minutes.
- After 90 minutes, add a solution of sodium carbonate (50 g, 0.47 mol) in water to raise the pH.
- Oxidation to Nitrosodisulfonate: To the prepared solution of hydroxylamine-N,N-disulfonate, slowly add a solution of potassium permanganate. The precipitated manganese dioxide is removed by filtration.
- Isolation of Fremy's Salt: To the filtrate, add a saturated solution of potassium chloride dropwise with stirring. The orange-yellow crystals of **potassium nitrosodisulfonate** (Fremy's salt) will precipitate.
- Collect the crystals by suction filtration and wash them with an ammoniacal saturated potassium chloride solution, followed by ammoniacal methanol, and finally with acetone.
- Dry the crystals in a desiccator over calcium oxide in the presence of ammonium carbonate to provide an ammoniacal atmosphere. The resulting orange crystals should be stored under these conditions to ensure stability.^[3]

Caution: Fremy's salt is a radical and can be unstable, particularly in the solid state. Handle with care and store as recommended.

General Protocol for the Oxidation of Anilines to Quinones

This protocol is a general procedure based on the Teuber reaction and specific examples of aniline oxidation.^{[3][5]}

Materials:

- Substituted aniline
- **Potassium nitrosodisulfonate** (Fremy's salt)
- Sodium dihydrogen phosphate (NaH_2PO_4) or another suitable buffer
- Appropriate organic solvent (e.g., diethyl ether, chloroform, acetone)
- Water
- Anhydrous sodium sulfate (Na_2SO_4)

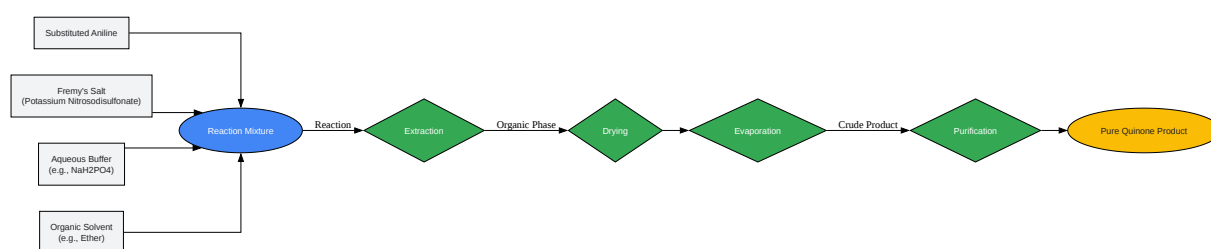
Procedure:

- **Reaction Setup:** In a suitable reaction vessel, prepare a buffered aqueous solution. A common buffer is a solution of sodium dihydrogen phosphate in water.
- **Dissolution of Fremy's Salt:** To the buffered solution, add **potassium nitrosodisulfonate** (typically 4.4 equivalents relative to the aniline substrate) and stir until it dissolves, forming a characteristic purple solution.^[3]
- **Substrate Addition:** Dissolve the substituted aniline (1 equivalent) in a minimal amount of a suitable organic solvent (e.g., diethyl ether or acetone). Add this solution to the vigorously stirred Fremy's salt solution.
- **Reaction:** Continue to stir the reaction mixture at room temperature. The reaction progress can often be monitored by a color change from purple to reddish-brown. The reaction time can vary from minutes to several hours depending on the substrate.
- **Work-up:**

- Once the reaction is complete, extract the aqueous mixture with an organic solvent (e.g., chloroform or diethyl ether).
- Combine the organic extracts and wash them with water and then with a saturated brine solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and concentrate the solution under reduced pressure to obtain the crude quinone product.
- Purification: The crude product can be purified by standard techniques such as recrystallization or column chromatography to yield the pure quinone.

Visualizations

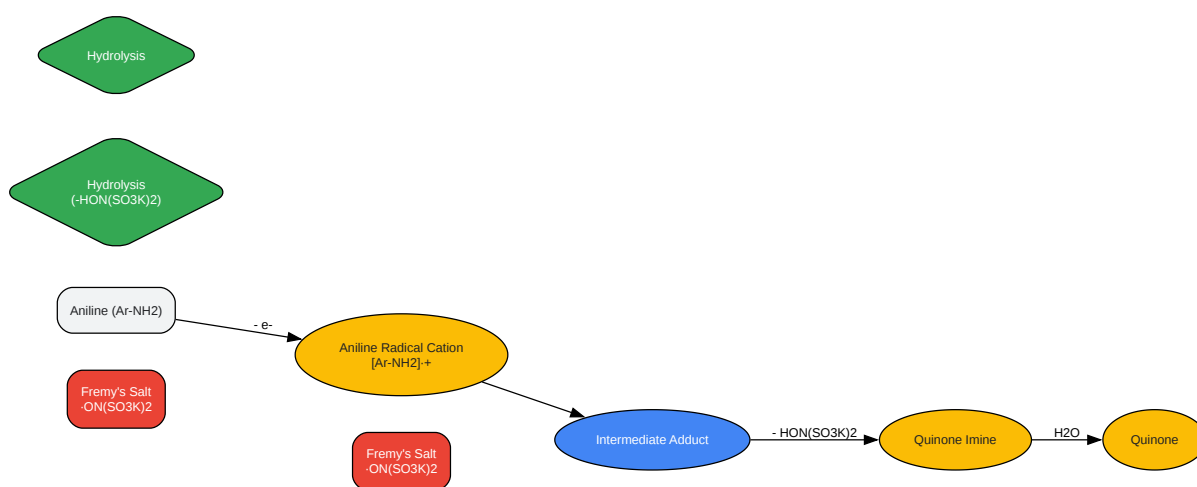
Experimental Workflow for Aniline Oxidation



[Click to download full resolution via product page](#)

Caption: Workflow for the oxidation of anilines to quinones.

Proposed Mechanism for the Oxidation of Anilines by Fremy's Salt



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sciencemadness.org [sciencemadness.org]
- 2. stoltz2.caltech.edu [stoltz2.caltech.edu]
- 3. oiccpres.com [oiccpres.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [Protocol for the Oxidation of Anilines with Potassium Nitrosodisulfonate (Fremy's Salt)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143464#protocol-for-the-oxidation-of-anilines-with-potassium-nitrosodisulfonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com